An In-Depth Technical Guide to the Biological Activity of Repaglinide Metabolites

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Compound of Interest

Compound Name:	*rac-2-Despiperidyl-2-amino Repaglinide*
CAS No.:	*874908-11-9*
Cat. No.:	*B563815*

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Abstract

Repaglinide, a potent, short-acting insulin secretagogue of the meglitinide class, is a cornerstone in the management of type 2 diabetes mellitus. Its therapeutic efficacy is intrinsically linked to its rapid absorption and extensive hepatic metabolism, resulting in a series of metabolites. This technical guide provides a comprehensive exploration of the biological activities of these metabolites, consolidating current scientific understanding for researchers, scientists, and drug development professionals. We delve into the metabolic pathways of Repaglinide, the enzymatic drivers of these transformations, and critically, the pharmacological and toxicological profiles of its primary metabolic products. This guide is structured to offer not just a review of the existing data, but also to provide actionable, field-proven insights into the experimental methodologies required to assess the biological impact of these compounds.

Introduction: The Clinical Context and Metabolic Fate of Repaglinide

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Repaglinide exerts its glucose-lowering effect by stimulating insulin secretion from pancreatic β-cells.[1] This action is initiated by the binding of Repaglinide to the sulfonylurea receptor 1 (SUR1) subunit of the ATP-sensitive potassium (K-ATP) channels in the β-cell membrane, leading to their closure.[1] The subsequent membrane depolarization and influx of calcium ions trigger the exocytosis of insulin-containing granules.[2] The rapid onset and short duration of action of Repaglinide make it particularly effective in controlling postprandial hyperglycemia.[3]

Following oral administration, Repaglinide is rapidly and almost completely absorbed, but its bioavailability is subject to considerable first-pass metabolism in the liver.[4] The biotransformation of Repaglinide is a complex process primarily mediated by the cytochrome P450 (CYP) enzyme system, with CYP2C8 and CYP3A4 playing pivotal roles.[2][5] This extensive metabolism leads to the formation of several metabolites, which are predominantly excreted in the bile and feces.[5] Understanding the biological activity of these metabolites is paramount for a complete comprehension of Repaglinide's clinical pharmacology and for anticipating potential drug-drug interactions.

The Metabolic Landscape of Repaglinide

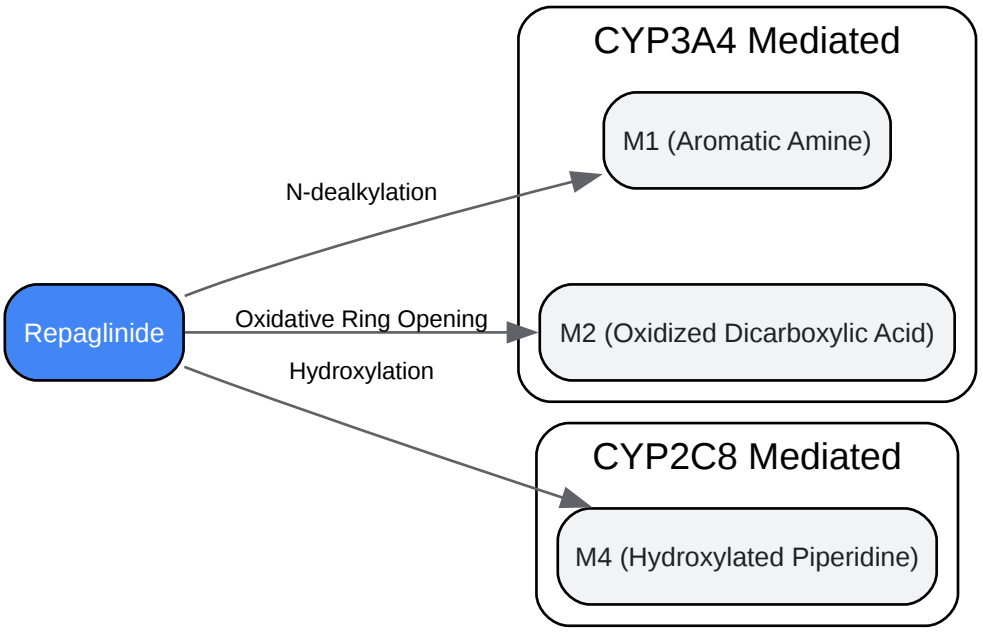
The metabolism of Repaglinide gives rise to several key metabolites. The primary metabolites of interest are:

- M1 (Aromatic Amine): Formed through the N-dealkylation of the piperidine ring.[2]
- M2 (Oxidized Dicarboxylic Acid): A major metabolite in vivo, resulting from the oxidative opening of the piperidine ring.[6]
- M4 (Hydroxylated Piperidine): Generated by hydroxylation on the piperidine ring system.[2]

Other minor metabolites, such as M0-OH (hydroxylation on the isopropyl moiety) and M5, have also been identified.[2] The formation of these metabolites is catalyzed by specific CYP isoenzymes, with CYP3A4 primarily responsible for the formation of M1 and M2, while CYP2C8 is the main catalyst for the generation of M4.[5]

Diagram: Repaglinide Metabolic Pathways

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Caption: Metabolic conversion of Repaglinide by CYP3A4 and CYP2C8.

Biological Activity of Repaglinide Metabolites: A Focus on Hypoglycemic Potential

A critical aspect of the pharmacological assessment of Repaglinide metabolites is their potential to exert hypoglycemic effects. Extensive research has consistently demonstrated that the primary metabolites of Repaglinide—M1, M2, and M4—do not possess clinically relevant glucose-lowering activity.[3][5] This lack of activity is attributed to their significantly diminished or absent ability to interact with and block the K-ATP channels on pancreatic β-cells.

While direct quantitative data on the binding affinities and inhibitory concentrations (IC50) of the metabolites on the K-ATP channel are not extensively published in peer-reviewed literature, the collective evidence from preclinical and clinical studies supports their pharmacological inertness in this regard. The primary mechanism of action of Repaglinide is exquisitely dependent on its specific chemical structure, which allows for high-affinity binding to the SUR1 subunit.[7] The metabolic transformations that produce M1, M2, and M4 alter these crucial structural features, thereby abrogating their ability to modulate K-ATP channel activity and stimulate insulin secretion.

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Comparative Pharmacological Data

To contextualize the inactivity of the metabolites, it is essential to consider the potent activity of the parent compound, Repaglinide.

Compound	Target	Activity (IC50)	Source
Repaglinide	K-ATP Channel (Kir6.2/SUR1)	~21 nM	[8]
Metabolite M1	K-ATP Channel	No significant activity reported	[3][5]
Metabolite M2	K-ATP Channel	No significant activity reported	[3][5]
Metabolite M4	K-ATP Channel	No significant activity reported	[3][5]

Toxicological Profile of Repaglinide Metabolites

The safety profile of a drug is not solely determined by the parent compound but also by its metabolites. For Repaglinide, the available toxicological data, including in vitro cytotoxicity and genotoxicity studies, have largely focused on the parent drug.[9] While specific, comprehensive toxicological assessments of the isolated metabolites are not widely available in the public domain, the long-standing clinical use of Repaglinide and the understanding that these metabolites are the primary products of its clearance provide indirect evidence of their general lack of significant toxicity at therapeutic concentrations.

It is a standard practice in drug development to assess the genotoxic potential of major metabolites. While detailed public reports on Ames tests or micronucleus assays specifically for M1, M2, and M4 are scarce, the regulatory approval of Repaglinide implies that such assessments were conducted and did not reveal significant concerns.

Experimental Protocols for Assessing Biological Activity

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To rigorously evaluate the biological activity of Repaglinide metabolites, a combination of in vitro and in vivo experimental approaches is necessary. The following protocols provide a framework for such investigations.

In Vitro Assessment: Glucose-Stimulated Insulin Secretion (GSIS) Assay

The GSIS assay is a cornerstone for evaluating the insulinotropic potential of a compound. This protocol is designed for use with pancreatic β-cell lines (e.g., INS-1E) or isolated pancreatic islets.

Objective: To determine if Repaglinide metabolites can stimulate insulin secretion from pancreatic β-cells at low and high glucose concentrations.

Materials:

- Pancreatic β-cell line (e.g., INS-1E) or isolated rodent/human pancreatic islets.
- Krebs-Ringer Bicarbonate (KRB) buffer supplemented with 0.1% BSA.
- Low glucose KRB buffer (e.g., 2.8 mM glucose).
- High glucose KRB buffer (e.g., 16.7 mM glucose).
- Repaglinide (positive control).
- Repaglinide metabolites (M1, M2, M4).
- Insulin ELISA kit.
- Cell lysis buffer.
- BCA protein assay kit.

Step-by-Step Methodology:

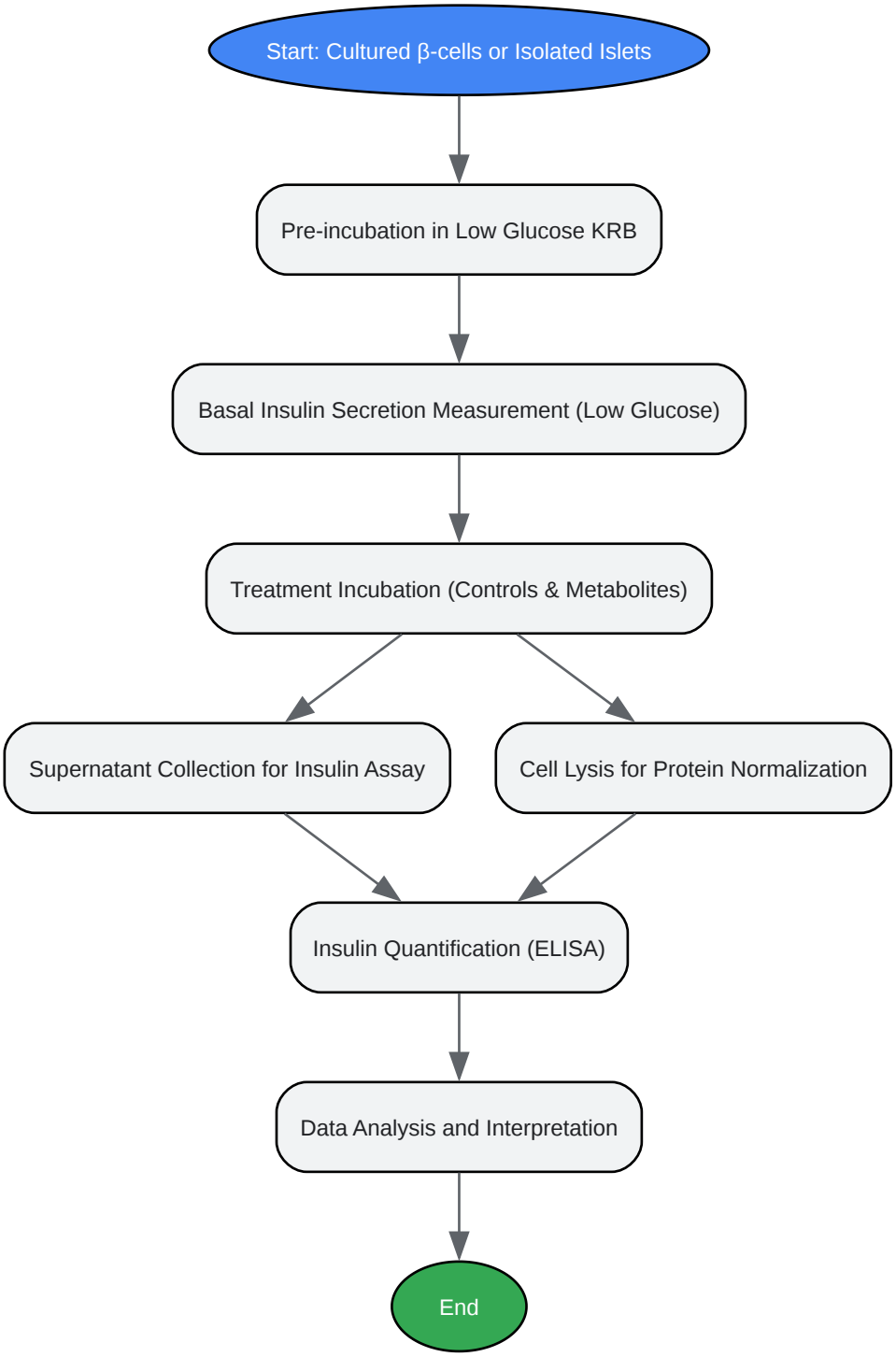
- Cell Culture/Islet Preparation: Culture β-cells to confluence in appropriate multi-well plates or prepare isolated islets for the assay.

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- Pre-incubation: Gently wash the cells/islets twice with a pre-warmed, glucose-free KRB buffer. Then, pre-incubate the cells/islets in low glucose KRB buffer for 1-2 hours at 37°C to establish a basal state of insulin secretion.[10]
- Basal Insulin Secretion: Remove the pre-incubation buffer and add fresh low glucose KRB buffer. Incubate for 1 hour at 37°C. Collect the supernatant for basal insulin measurement.
- Stimulated Insulin Secretion: Remove the low glucose buffer and add the treatment solutions:
  - Low glucose KRB buffer (negative control).
  - High glucose KRB buffer (positive control for glucose response).
  - Low glucose KRB buffer + Repaglinide (positive control for drug response).
  - Low glucose KRB buffer + varying concentrations of each Repaglinide metabolite.
  - High glucose KRB buffer + varying concentrations of each Repaglinide metabolite.
- Incubation: Incubate the plates for 1-2 hours at 37°C.[10]
- Sample Collection: After incubation, carefully collect the supernatant from each well. Centrifuge to remove any cellular debris and store at -20°C until insulin measurement.[10]
- Cell Lysis and Protein Quantification: Lyse the remaining cells in the wells and determine the total protein content using a BCA assay. This will be used for normalization of insulin secretion data.
- Insulin Quantification: Measure the insulin concentration in the collected supernatants using a validated insulin ELISA kit according to the manufacturer's instructions.[10]
- Data Analysis: Normalize the insulin secretion data to the total protein content. Compare the insulin secretion in the presence of the metabolites to the basal and stimulated controls.

Diagram: In Vitro GSIS Experimental Workflow

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Caption: Workflow for the in vitro glucose-stimulated insulin secretion assay.

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In Vivo Assessment: Hypoglycemic Activity in a Rodent Model

Objective: To evaluate the in vivo effect of Repaglinide metabolites on blood glucose levels in a suitable animal model.

Materials:

- Diabetic rodent model (e.g., streptozotocin-induced diabetic rats or mice).
- Repaglinide (positive control).
- Repaglinide metabolites (M1, M2, M4).
- Vehicle control (e.g., 0.5% carboxymethyl cellulose).
- Glucometer and test strips.
- Oral gavage needles.

Step-by-Step Methodology:

- Animal Acclimatization and Induction of Diabetes: Acclimatize animals to the housing conditions. Induce diabetes using a standard protocol (e.g., a single intraperitoneal injection of streptozotocin). Confirm hyperglycemia (e.g., blood glucose > 250 mg/dL).
- Fasting: Fast the animals overnight (e.g., 12-16 hours) with free access to water before the experiment.
- Baseline Blood Glucose: Measure and record the baseline blood glucose level (t=0) from the tail vein.
- Dosing: Administer the following treatments via oral gavage:
  - Vehicle control.
  - Repaglinide at a known effective dose.

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- Repaglinide metabolites at various doses.

- Blood Glucose Monitoring: Measure blood glucose levels at regular intervals post-dosing (e.g., 0.5, 1, 2, 4, 6, and 8 hours).

- Data Analysis: Plot the mean blood glucose levels versus time for each treatment group. Calculate the area under the curve (AUC) for the blood glucose-lowering effect. Compare the effects of the metabolites to the vehicle and Repaglinide-treated groups.

Analytical Methodologies for Metabolite Quantification

Accurate quantification of Repaglinide and its metabolites in biological matrices is essential for pharmacokinetic and metabolic studies. High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is the gold standard for this purpose due to its high sensitivity and specificity.

Protocol for HPLC-MS/MS Quantification of Repaglinide and its Metabolites in Plasma

Objective: To develop and validate a robust HPLC-MS/MS method for the simultaneous quantification of Repaglinide, M1, M2, and M4 in plasma samples.

Sample Preparation (Liquid-Liquid Extraction):

- To 100 µL of plasma sample, add an internal standard (e.g., a structurally similar compound not present in the sample).

- Add 1 mL of an appropriate organic solvent (e.g., methyl tert-butyl ether).

- Vortex for 5 minutes to ensure thorough mixing.

- Centrifuge at 4000 rpm for 10 minutes to separate the aqueous and organic layers.

- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.

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- Reconstitute the residue in 100 µL of the mobile phase and inject into the HPLC-MS/MS system.[11]

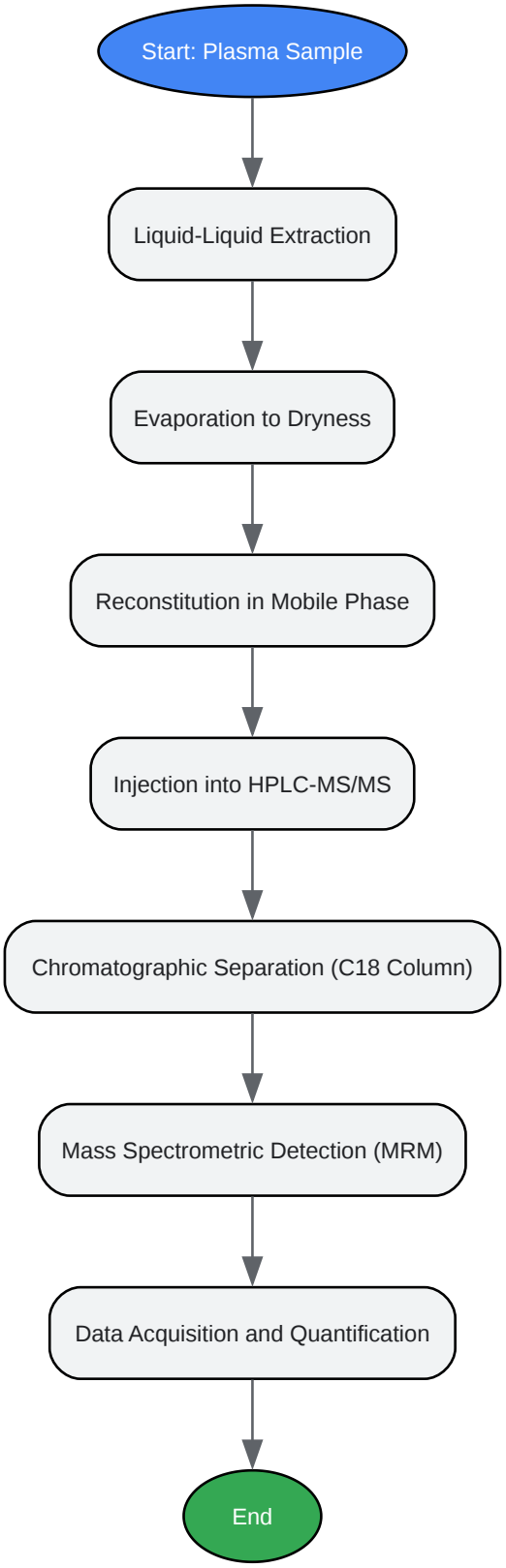
Chromatographic and Mass Spectrometric Conditions:

Parameter	Condition
HPLC Column	C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5 µm)
Mobile Phase	Gradient elution with A: 0.1% Formic acid in Water and B: Acetonitrile
Flow Rate	0.3 mL/min
Ionization Mode	Electrospray Ionization (ESI), Positive
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	Specific precursor-to-product ion transitions for Repaglinide, M1, M2, M4, and the internal standard need to be optimized.

Method Validation: The method should be fully validated according to regulatory guidelines, including assessments of linearity, accuracy, precision, selectivity, recovery, and stability.

Diagram: Analytical Workflow for Metabolite Quantification

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Caption: Workflow for the quantification of Repaglinide and its metabolites.

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Conclusion and Future Directions

The extensive metabolism of Repaglinide is a key determinant of its pharmacokinetic profile. The available scientific evidence strongly supports the conclusion that its primary metabolites, M1, M2, and M4, are devoid of clinically significant hypoglycemic activity. This is a crucial aspect of Repaglinide's safety profile, as it minimizes the risk of prolonged hypoglycemia, a potential concern with longer-acting insulin secretagogues.

For drug development professionals, the case of Repaglinide underscores the importance of a thorough characterization of metabolite pharmacology and toxicology. While the primary metabolites of Repaglinide appear to be benign, this is not always the case for other therapeutic agents.

Future research could focus on obtaining more precise quantitative data on the interaction (or lack thereof) of Repaglinide's metabolites with the K-ATP channel subunits. Such data would further solidify our understanding of their biological inertness. Additionally, more detailed public-domain toxicological studies on the individual metabolites would provide an even more comprehensive safety picture.

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